

Physicochemical Properties of Calcium Lactate Monohydrate: A Technical Guide

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Compound of Interest

Compound Name: *Calcium lactate monohydrate*

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Introduction

Calcium lactate ($\text{Ca}(\text{C}_3\text{H}_5\text{O}_3)_2$), a calcium salt of lactic acid, is a widely utilized compound in the pharmaceutical, food, and beverage industries.^{[1][2]} It serves as a common calcium supplement in pharmaceutical formulations due to its high bioavailability and solubility.^[3] This technical guide provides an in-depth overview of the core physicochemical properties of **calcium lactate monohydrate**, offering valuable data and experimental insights for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Calcium lactate monohydrate is a white or almost white, crystalline or granular powder.^{[1][4]} ^[5] It is slightly efflorescent, meaning it can lose its water of hydration when exposed to a dry atmosphere.^{[1][6]}

Property	Value	References
Chemical Formula	$C_6H_{10}CaO_6 \cdot H_2O$	[4] [7] [8]
Molecular Weight	236.23 g/mol	[7] [8]
Appearance	White or almost white, crystalline or granular powder	[1] [4] [5]
Taste	Mild taste	[9]

Solubility

Calcium lactate is known for its relatively high solubility in water compared to other calcium salts, which is a key factor in its bioavailability.[\[6\]](#)[\[9\]](#) It is freely soluble in boiling water and very slightly soluble in ethanol.[\[1\]](#)[\[4\]](#)[\[5\]](#)

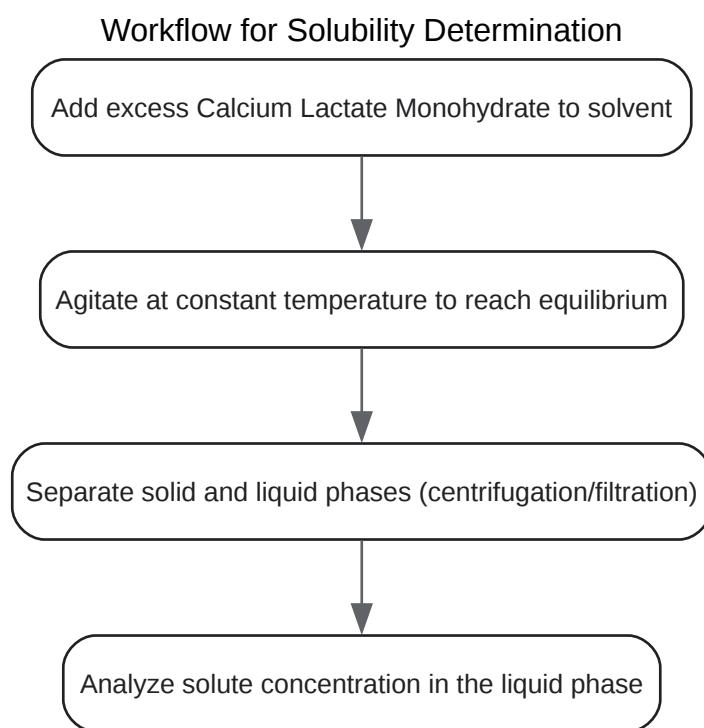
Solvent	Temperature	Solubility	References
Water	20 °C	3.4 g/100 g	[1] [2]
Water	25 °C	9 g/100 mL (for trihydrate and pentahydrate)	[1] [2]
Boiling Water	-	Freely soluble	[1] [4] [5]
Ethanol (96%)	-	Very slightly soluble	[1] [4] [5]

Experimental Protocol: Solubility Determination (Shake-Flask Method)

The shake-flask method is a common technique for determining the equilibrium solubility of a compound.[\[10\]](#)

- Preparation of Saturated Solution: Add an excess amount of **calcium lactate monohydrate** to a flask containing the solvent (e.g., distilled water).

- Equilibration: Seal the flask and agitate it at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.[10]
- Phase Separation: Allow the undissolved solid to settle. Separate the saturated solution from the excess solid by centrifugation or filtration.[10]
- Concentration Analysis: Determine the concentration of calcium lactate in the clear supernatant using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectroscopy.[11][12]



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Workflow for Solubility Determination

Melting Point and Thermal Decomposition

The melting point of hydrated salts is often associated with the loss of water of hydration. For calcium lactate, various forms exist with different hydration states, including a monohydrate,

trihydrate, and pentahydrate.[1][13] The pentahydrate form loses water and becomes anhydrous at 120 °C.[5][6] The anhydrous form has a melting point of approximately 240 °C.[6][14]

Thermal decomposition studies using Thermogravimetric-Differential Thermal Analysis (TG-DTA) show a significant weight loss between 200-400 °C, corresponding to the melting and decomposition of calcium lactate.[14] A further decomposition step occurs at 600-800 °C, attributed to the decarbonation of calcium oxide.[14]

Form	Melting Point (°C)	Notes	References
Pentahydrate	120	Dehydration to anhydrous form	[5][6]
Anhydrous	240	-	[6][14]

Experimental Protocol: Melting Point Determination (Capillary Method)

The capillary method is a standard technique for determining the melting point of a solid.[15][16][17][18]

- Sample Preparation: Ensure the **calcium lactate monohydrate** sample is dry and in a fine powder form.[15][18] Pack a small amount of the powder into a capillary tube to a height of 2-3 mm.[15][16]
- Apparatus Setup: Place the capillary tube into a melting point apparatus.[15][16]
- Heating: Heat the sample rapidly to a temperature about 15-20 °C below the expected melting point. Then, decrease the heating rate to 1-2 °C per minute to allow for accurate observation.[15][17]
- Observation and Recording: Observe the sample through the magnifying lens. Record the temperature at which the first liquid appears (onset of melting) and the temperature at which the entire solid has turned into a liquid (completion of melting). This range is the melting point.[17][18]

Melting Point Determination Workflow

Prepare and pack sample in capillary tube

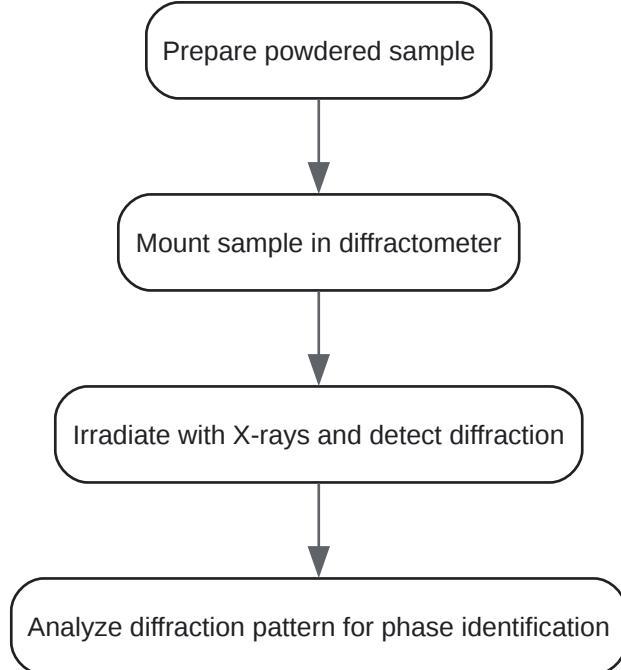
Place in melting point apparatus

Rapidly heat to near melting point

Slowly heat and observe melting

Record melting point range

XRPD Experimental Workflow

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